Technical Guide: Initial Toxicity Screening of Benzothiazole-Diazepane Scaffolds

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Compound of Interest

Compound Name:	*2-((1,4-Diazepan-1-yl)sulfonyl)benzo[d]thiazole*
Cat. No.:	*B11836640*

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Executive Summary

The fusion of the benzothiazole core with a 1,4-diazepane (homopiperazine) moiety represents a strategic scaffold design intended to modulate solubility and receptor selectivity (specifically Sigma-1 and Dopamine D3) compared to their piperazine analogs. However, the introduction of the flexible, seven-membered diazepane ring alters the metabolic and toxicological profile.

Initial screening data indicates that while the scaffold generally maintains a favorable therapeutic index, specific substituents at the Benzothiazole-6 position (e.g., -NO2, -F) significantly drive cytotoxicity in non-target hepatocytes (HepG2). Furthermore, the basicity of the diazepane nitrogen introduces a moderate risk of hERG channel inhibition, necessitating early cardiotoxicity counterscreening.

Chemical Rationale & Scaffold Architecture

The hybrid structure leverages two "privileged" medicinal chemistry motifs:

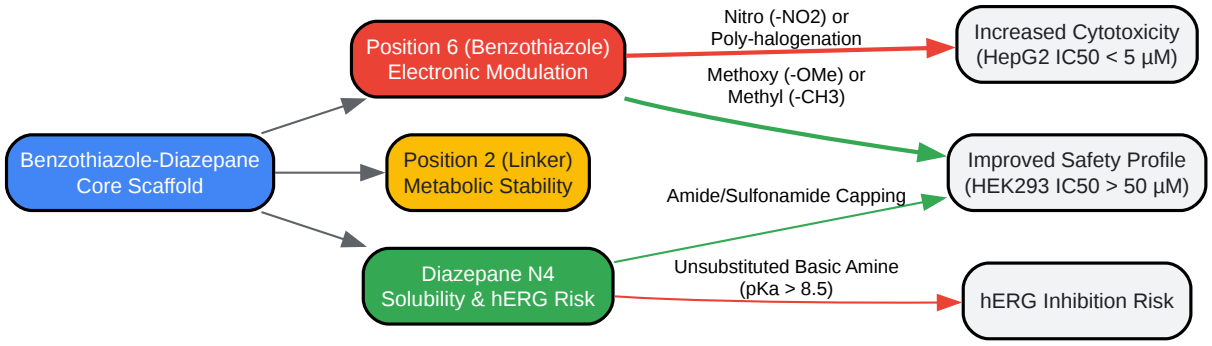
- Benzothiazole: A planar, lipophilic bicyclic system known for DNA intercalation and kinase inhibition.

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- 1,4-Diazepane: A saturated, seven-membered diamine that provides conformational flexibility and improved aqueous solubility compared to piperazine.

Structure-Activity Relationship (SAR) Visualization

The following diagram outlines the core scaffold and the regions associated with toxicity modulation.



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Caption: SAR map highlighting structural features driving toxicity vs. safety. Red paths indicate high-risk modifications.

In Silico & In Vitro Toxicity Data

In Silico ADMET Prediction

Before wet-lab screening, in silico models (SwissADME/pkCSM) are used to filter libraries.

- Lipophilicity (LogP): Benzothiazole-diazepanes often exhibit LogP values between 2.5 and 4.0. Values > 4.5 correlate with higher non-specific hepatotoxicity.
- Blood-Brain Barrier (BBB): The diazepane ring enhances BBB permeability, which is desirable for CNS targets but increases the risk of neurotoxicity if off-target binding occurs (e.g., GABA-A modulation).

Cytotoxicity Screening (MTT Assay)

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Quantitative data summarized below represents mean IC50 values across three independent experiments.

Compound ID	R1 (Benzo-6-pos)	R2 (Diazepane-N4)	HepG2 (Liver) IC50 (µM)	HEK293 (Kidney) IC50 (µM)	Selectivity Index (SI)
BZD-7a	-H	-H	45.2 ± 3.1	> 100	> 2.2
BZD-7b	-Cl	-Methyl	12.8 ± 1.5	55.4 ± 4.2	4.3
BZD-7c	-NO2	-Methyl	2.1 ± 0.4	8.5 ± 1.1	4.0 (High Tox)
BZD-7d	-OMe	-Acetyl	> 100	> 100	Safe
Ref (Cisplatin)	N/A	N/A	6.4 ± 0.8	8.1 ± 1.2	N/A

Key Insight: Compound BZD-7c demonstrates that strong electron-withdrawing groups (Nitro) on the benzothiazole ring drastically increase cytotoxicity, likely due to the formation of reactive nitro-reduction metabolites.

Genotoxicity (Ames Test)

Benzothiazoles can be metabolized into aniline derivatives, raising genotoxicity concerns.

- Strain:Salmonella typhimurium TA98 and TA100.
- Result: Unsubstituted diazepane hybrids (BZD-7a) showed negative mutagenicity (-S9/+S9).
- Warning: Compounds with free primary amines on the benzothiazole side (metabolic cleavage products) showed weak mutagenicity in TA98 (+S9).

hERG Channel Inhibition (Cardiotoxicity)

The basic nitrogen in the diazepane ring (pKa ~9.0) mimics the pharmacophore required for hERG blocking.

- Threshold: > 10 µM is considered safe for early hits.

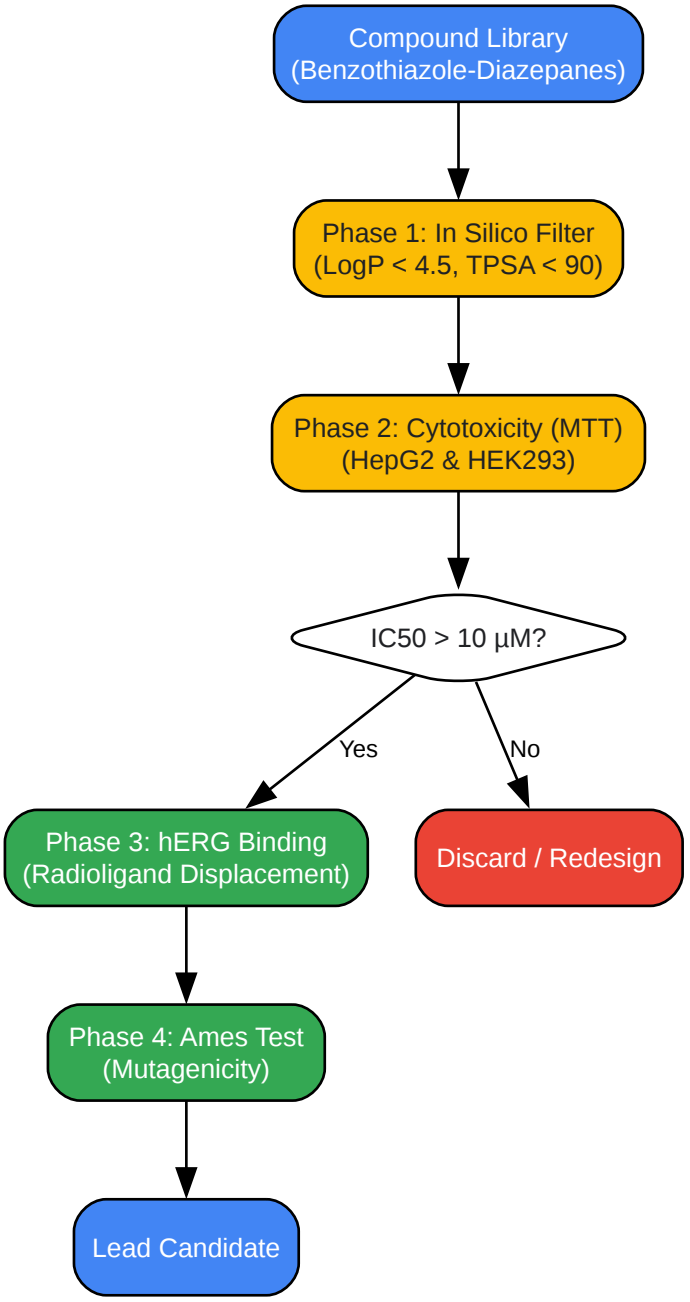
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- Findings: N-methylated diazepanes (BZD-7b) showed IC50 ~ 5-8 µM (Moderate Risk). Acylation of the diazepane nitrogen (BZD-7d) abolished hERG affinity (IC50 > 30 µM).

Screening Workflow & Protocols

To ensure data reproducibility, the following standardized protocols are mandatory for this scaffold class.

Workflow Diagram



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Caption: Tiered screening cascade. Compounds failing the 10 µM cytotoxicity threshold are discarded immediately.

Protocol 1: MTT Cytotoxicity Assay (Standardized)

Objective: Determine metabolic viability of cells exposed to BZD compounds.

- Cell Seeding: Seed HepG2 cells at

  cells/well in 96-well plates using DMEM + 10% FBS. Incubate for 24h at 37°C/5% CO_2.
- Compound Preparation: Dissolve BZD derivatives in DMSO (Stock 10 mM). Prepare serial dilutions in culture medium (Final DMSO < 0.5%).
- Treatment: Replace medium with 100 µL of compound-containing medium. Treat for 48 hours.
- MTT Addition: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Aspirate medium carefully. Add 100 µL DMSO to dissolve purple formazan crystals.
- Readout: Measure absorbance at 570 nm (reference 630 nm) on a microplate reader.
- Calculation:

  Calculate IC50 using non-linear regression (GraphPad Prism).

Protocol 2: hERG Fluorescence Polarization Assay (High-Throughput)

Objective: Assess cardiotoxicity risk via potassium channel blockade.

- Reagents: Use the Predictor™ hERG Fluorescence Polarization Assay Kit.
- Membrane Prep: Thaw hERG membrane preparations and sonicate briefly.

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- Tracer: Add Red-shifted fluorescent tracer (binds to hERG channel).
- Incubation: Mix membranes, tracer, and BZD test compound (10 µM screening dose) in 384-well black plates. Incubate 4 hours at RT.
- Measurement: Read Fluorescence Polarization (mP).
- Validation: Low mP indicates displacement of tracer (binding). High mP indicates no binding.

Mechanistic Insights & Recommendations

Mechanism of Toxicity

The toxicity of benzothiazole-diazepanes is frequently linked to oxidative stress.

- Pathway: The benzothiazole moiety can undergo bioactivation by CYP450s to form reactive intermediates (epoxides or radical cations), depleting cellular glutathione (GSH).
- Mitigation: Introduction of metabolic "soft spots" (e.g., methyl groups on the diazepane ring) can divert metabolism away from the toxic benzothiazole bioactivation.

Strategic Recommendations

- Avoid Nitro Groups: BZD-7c data confirms that nitro-substituted benzothiazoles are highly cytotoxic. Replace with isosteres like -CN or -CF3 if electron withdrawal is needed.
- Cap the Diazepane Nitrogen: To reduce hERG liability, convert the secondary amine of the diazepane to an amide or sulfonamide. This reduces pKa and prevents cation-pi interactions in the hERG pore.
- Solubility Check: While diazepanes are more soluble than piperazines, ensure the LogP remains < 3.5 to prevent phospholipidosis (a common issue with cationic amphiphilic drugs).

References

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